

1-Bromoethanol: A Comprehensive Guide to its IUPAC Nomenclature

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Compound of Interest

Compound Name: *1-Bromoethanol*

Cat. No.: *B8688067*

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The systematic naming of chemical compounds is a cornerstone of organic chemistry, ensuring unambiguous communication among researchers, scientists, and professionals in fields such as drug development. The International Union of Pure and Applied Chemistry (IUPAC) has established a set of rules to provide a unique and descriptive name for every organic molecule. This guide provides an in-depth analysis of the IUPAC nomenclature for the compound with the chemical structure CH₃CH(Br)OH.

Core Principles of IUPAC Nomenclature

The IUPAC system is built on a foundation of identifying the principal functional group, the longest continuous carbon chain containing that group, and any substituents attached to this chain. The naming process for CH₃CH(Br)OH involves a hierarchical consideration of the functional groups present.

Step-by-Step Derivation of the IUPAC Name

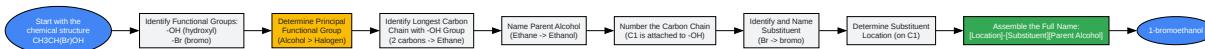
The correct IUPAC name for CH₃CH(Br)OH is **1-bromoethanol**. This name is derived through the following systematic steps:

- Identification of the Principal Functional Group: The molecule contains two functional groups: a hydroxyl (-OH) group and a bromine (-Br) atom. According to IUPAC priority rules, the alcohol (hydroxyl) group has a higher priority than a halogen.^{[1][2][3]} Therefore, the compound is named as an alcohol, and its name will end with the suffix "-ol".^{[4][5][6]}

- Determination of the Parent Alkane: The longest continuous carbon chain that contains the hydroxyl group consists of two carbon atoms. The corresponding alkane is ethane.
- Naming the Parent Alcohol: By replacing the "-e" at the end of the parent alkane's name with "-ol," we get the parent alcohol name: ethanol.[6]
- Numbering the Carbon Chain: The carbon chain is numbered to assign the lowest possible locant (number) to the carbon atom bearing the principal functional group, which is the hydroxyl group in this case.[1][5] Therefore, the carbon atom attached to the -OH group is designated as carbon 1.
- Identifying and Naming Substituents: A bromine atom is attached to the first carbon atom. Halogens are treated as substituents and are named with an "-o" ending.[4][5] Thus, the bromine atom is named as a "bromo" substituent.
- Assembling the Final Name: The name and position of the substituent are placed as a prefix to the parent alcohol name. The full IUPAC name is constructed by indicating the position of the bromo group, followed by its name, and then the name of the parent alcohol. This results in the name **1-bromoethanol**.

Logical Flow for IUPAC Nomenclature of Halogenated Alcohols

The process of naming an alcohol containing a halogen substituent can be visualized as a clear, logical workflow. This ensures that all components of the molecule are accounted for in a systematic manner, leading to the correct and unambiguous IUPAC name.



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Figure 1. Workflow for determining the IUPAC name of CH3CH(Br)OH.

This detailed breakdown ensures that all rules of IUPAC nomenclature are followed, leading to the accurate and systematic name for the given compound. This methodical approach is essential for clear communication in scientific and professional contexts.

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